

Proper Disposal of 2-Bromotriphenylene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromotriphenylene

Cat. No.: B175828

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Essential guidance for the safe handling and environmentally responsible disposal of **2-Bromotriphenylene**, ensuring minimal environmental impact and adherence to laboratory safety protocols.

This document provides a comprehensive, step-by-step protocol for the disposal of **2-Bromotriphenylene**, a chemical compound utilized in scientific research and development.^[1] Adherence to these procedures is critical for ensuring the safety of laboratory personnel and the protection of the environment.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Bromotriphenylene** with the appropriate personal protective equipment (PPE). This compound is known to cause skin and eye irritation, and may cause respiratory irritation.^[1]

- Engineering Controls: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[1] Emergency eye wash fountains and safety showers should be readily accessible.^[1]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves.^[1]
 - Eye and Face Protection: Use chemical goggles or safety glasses and a face shield.^[1]

- Skin and Body Protection: Wear suitable protective clothing and safety shoes.[1]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[1]
- Spill Management: In the event of a spill, stop the leak if it is safe to do so. Sweep or shovel the spilled solid material into an appropriate container for disposal, minimizing dust generation.[1]

II. Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromotriphenylene** is provided in the table below.

Property	Value
Molecular Formula	C18H11Br[1][2][3]
Molecular Weight	307.18 g/mol [2][3]
CAS Number	19111-87-6[1]
Appearance	White to Orange to Green powder to crystal[2]
Melting Point	132.0 to 136.0 °C[4]
Boiling Point	482.9 ± 14.0 °C (Predicted)[4]
Density	1.477 g/cm ³ [4]

III. Step-by-Step Disposal Protocol

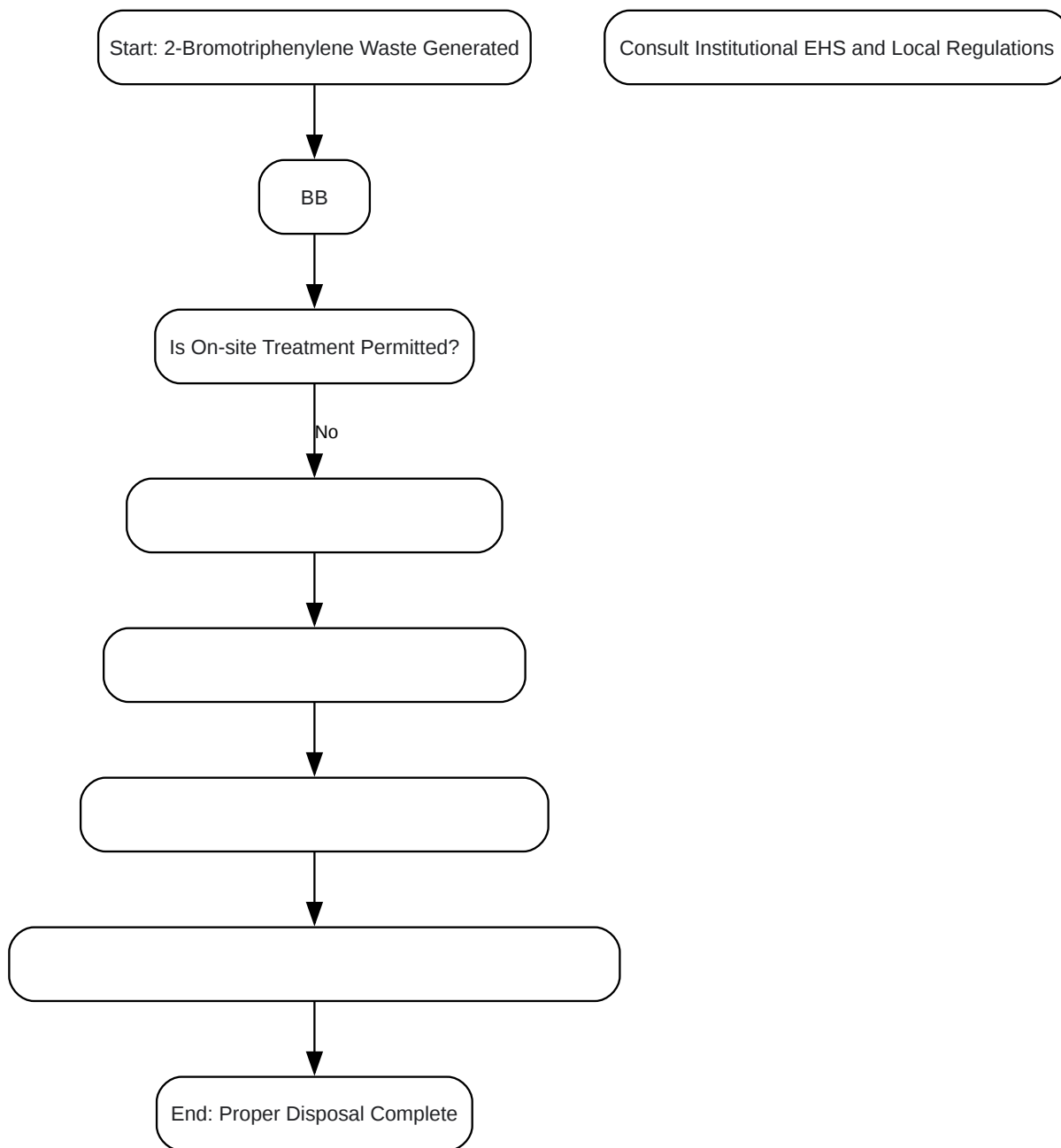
The recommended method for the disposal of **2-Bromotriphenylene** is through incineration by a licensed hazardous waste disposal company.

- Consult Local Regulations: Before initiating any disposal procedure, it is mandatory to consult with your institution's Environmental Health and Safety (EHS) office and review all applicable local, state, and federal regulations regarding chemical waste disposal.
- Waste Collection:

- Collect waste **2-Bromotriphenylene** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's EHS office.
- Arrange for Professional Disposal: Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the material.
- Incineration: The recommended disposal method is to "remove to an authorized incinerator equipped with an afterburner and a flue gas scrubber."^[1] This ensures the complete destruction of the compound and minimizes the release of harmful substances into the environment.

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromotriphenylene**.



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Caption: Disposal Workflow for **2-Bromotriphenylene**

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